Essential Safety and Operational Guide for Handling (S,R,S)-AHPC-Me

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*(S,R,S)-AHPC-Me*
CAS No.:	*1948273-02-6*
Cat. No.:	*B3028358*

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety and logistical information for the handling of **(S,R,S)-AHPC-Me**, a von Hippel-Lindau (VHL) E3 ligase ligand used in the development of Proteolysis-Targeting Chimeras (PROTACs). Adherence to these guidelines is critical to ensure personnel safety and maintain experimental integrity.

Hazard Identification and Safety Precautions

(S,R,S)-AHPC-Me and its hydrochloride salt are potent research compounds that require careful handling to avoid exposure. The primary hazards associated with the hydrochloride salt, which are presumed to be similar for the free base, include:

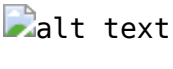
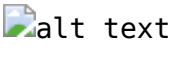
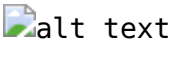
- Acute Oral Toxicity (Category 4): Harmful if swallowed.[1]
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.[1]
- Serious Eye Damage/Eye Irritation (Category 2A): Causes serious eye irritation.[1]

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- Specific Target Organ Toxicity (Single Exposure) (Category 3): May cause respiratory irritation.[1]

GHS Hazard and Precautionary Statements

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GHS Classification	Pictogram	Signal Word	Hazard Statement(s)	Precautionary Statement(s)
Acute toxicity, oral (Category 4)		Warning	H302: Harmful if swallowed.	P264: Wash hands thoroughly after handling. P270: Do not eat, drink or smoke when using this product.
Skin corrosion/irritation (Category 2)		Warning	H315: Causes skin irritation.	P280: Wear protective gloves/protective clothing/eye protection/face protection. P302+P352: IF ON SKIN: Wash with plenty of soap and water.
Serious eye damage/eye irritation (Category 2A)		Warning	H319: Causes serious eye irritation.	P280: Wear protective gloves/protective clothing/eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

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Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)		Warning	H335: May cause respiratory irritation.	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P271: Use only outdoors or in a well-ventilated area. P304+P340: IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to minimize exposure risk when handling potent compounds like **(S,R,S)-AHPC-Me**.

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PPE Category	Item	Specifications and Best Practices
Hand Protection	Double Gloving	Wear two pairs of nitrile gloves. The outer glove should be removed immediately after handling the compound.
Body Protection	Disposable Gown	A long-sleeved, disposable gown with tight-fitting cuffs is required. Gowns should be changed every two to three hours or immediately after a spill.
Coveralls ("Bunny Suit")	For procedures with a higher risk of aerosolization or spillage, full-body coveralls provide enhanced protection.	
Eye and Face Protection	Safety Goggles	Chemical splash goggles are mandatory to protect against eye irritation.
Face Shield	A face shield should be worn in conjunction with safety goggles, especially when handling larger quantities or during procedures with a high splash risk.	
Respiratory Protection	Respirator	For handling powders outside of a containment system, a respirator is necessary. An N95 respirator is the minimum requirement, but for highly potent compounds, a powered air-purifying respirator (PAPR) is recommended to ensure adequate protection.

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Foot Protection	Shoe Covers	Disposable shoe covers should be worn over footwear and removed before exiting the designated handling area.

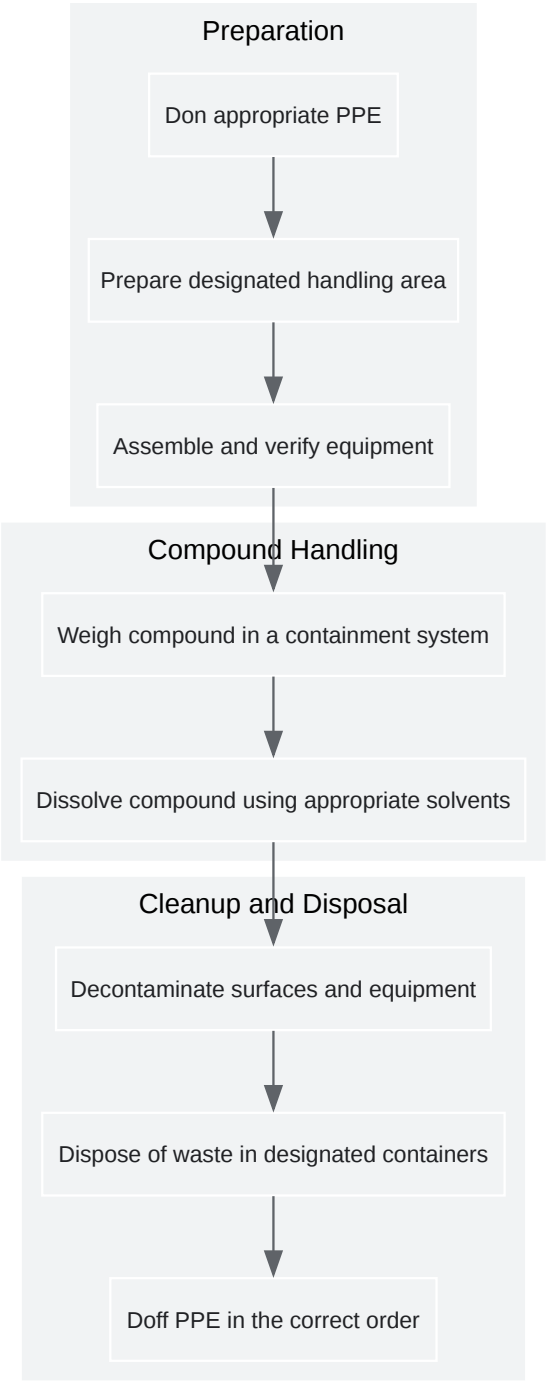
Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the essential steps for safely weighing and dissolving **(S,R,S)-AHPC-Me**.

Experimental Workflow for Handling Potent Compounds

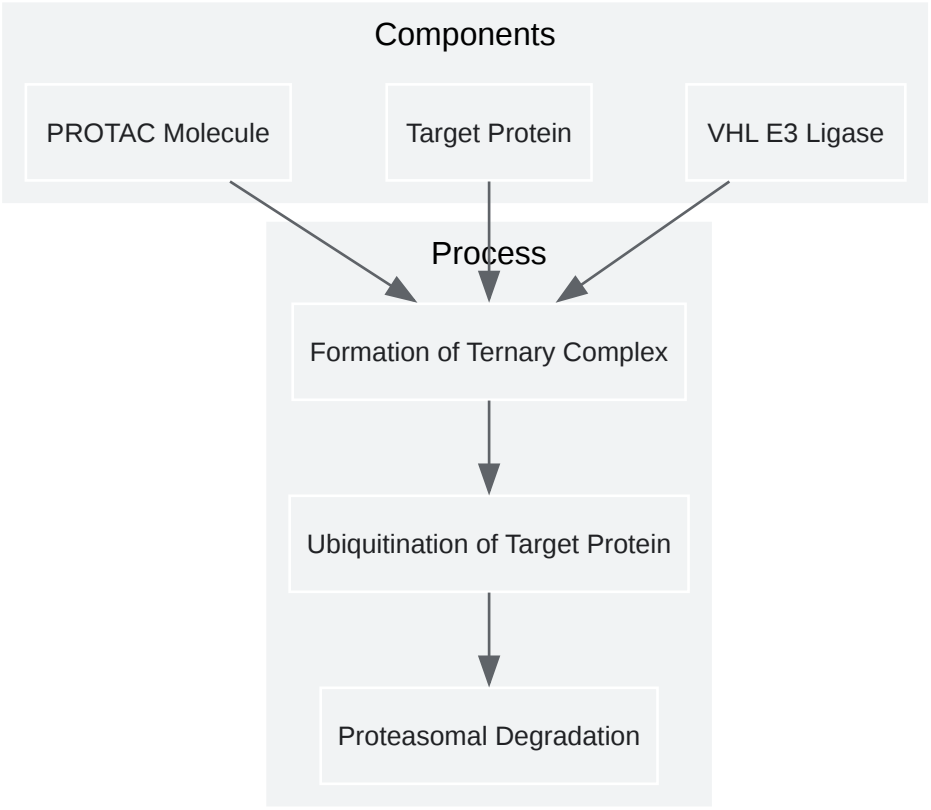
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Workflow for Handling (S,R,S)-AHPC-Me



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PROTAC Mechanism of Action



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References

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